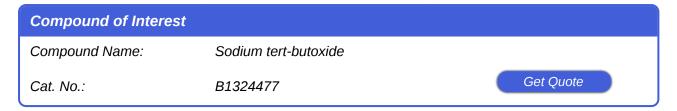


# A Comprehensive Technical Guide to the Physical Characteristics of Sodium tert-Butoxide Powder

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Sodium tert-butoxide** (NaOtBu) is a non-nucleophilic strong base that is integral to a multitude of organic syntheses, including dehydrohalogenations, isomerizations, and rearrangements. Its efficacy and reactivity are intrinsically linked to its physical characteristics. This technical guide provides an in-depth analysis of the key physical properties of **sodium tert-butoxide** in its powdered form. Understanding these characteristics is paramount for its proper handling, storage, and utilization in research, development, and manufacturing environments, ensuring both safety and the success of synthetic outcomes.

# **Core Physical Properties**

The physical state of **sodium tert-butoxide** powder dictates its behavior under various experimental and storage conditions. A summary of its principal physical characteristics is presented below, followed by detailed experimental protocols for their determination.

# **Quantitative Physical Data**

The following tables summarize the key quantitative physical properties of **sodium tert-butoxide** powder.



| Property   | Value   |
|------------|---|
| Appearance | White to off-white or light tan crystalline powder. [1] |
| Odor       | Odorless.   |

| Physical Constant         | Value                                   |
|---------------------------|---|
| Melting Point             | 180 °C (decomposes).[1][2][3][4][5]     |
| Boiling Point             | 180 °C at 1 mmHg (decomposes).[2][3][5] |
| Density                   | 1.104 g/cm <sup>3</sup> .[2][3]         |
| Bulk Density              | 400 kg/m <sup>3</sup> .[3]              |
| Flash Point               | 12 °C.[5]                               |
| Auto-ignition Temperature | 180 °C.[4]                              |

| Solubility Data       | Value                                    |
|-----------------------|--|
| Water                 | Reacts violently.[4][5]                  |
| Tetrahydrofuran (THF) | 32 g/100 g.[1]                           |
| tert-Butanol          | 0.208 M at 30.2 °C, 0.382 M at 60 °C.[1] |
| Methyl t-butyl ether  | 25% by weight.                           |
| Diglyme               | 22% by weight.                           |
| Cyclohexane           | 14% by weight.                           |
| Hexane                | 11% by weight.                           |
| Toluene               | 6% by weight.                            |

# **Experimental Protocols**



Accurate determination of the physical properties of **sodium tert-butoxide** is crucial for its quality control and application. The following are detailed methodologies for key experiments.

# **Melting Point Determination (Capillary Method)**

Objective: To determine the temperature range over which the solid **sodium tert-butoxide** transitions to a liquid.

#### Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle

#### Procedure:

- Ensure the **sodium tert-butoxide** sample is dry and finely powdered. If necessary, gently grind the sample in a mortar and pestle in an inert atmosphere (glove box) due to its hygroscopic nature.
- Pack the dry powder into a capillary tube to a height of 2-3 mm by tapping the sealed end gently on a hard surface.
- Place the capillary tube into the heating block of the melting point apparatus.
- Heat the block rapidly to a temperature approximately 15-20 °C below the expected melting point.
- Decrease the heating rate to 1-2 °C per minute to ensure thermal equilibrium.
- Record the temperature at which the first drop of liquid appears (T1) and the temperature at which the entire solid has melted (T2). The melting point is reported as the range T1-T2.

# **Density Determination (Gas Pycnometry)**



Objective: To determine the true density of the **sodium tert-butoxide** powder.

#### Apparatus:

- Gas pycnometer
- Analytical balance
- Sample cell of appropriate volume
- Helium gas (or other inert gas)

#### Procedure:

- Calibrate the gas pycnometer according to the manufacturer's instructions.
- Accurately weigh the empty sample cell.
- Add a known mass of sodium tert-butoxide powder to the sample cell. The cell should be filled to a level that allows for proper sealing and gas circulation.
- Accurately weigh the sample cell containing the powder. The mass of the sample is the difference between this weight and the weight of the empty cell.
- Place the sample cell in the gas pycnometer.
- Purge the system with helium gas to remove any adsorbed gases from the powder surface.
- Run the analysis. The instrument will automatically calculate the volume of the powder by measuring the pressure change of the helium gas in a calibrated volume.
- The density is calculated as the mass of the sample divided by the measured volume.

# **Solubility Determination (Gravimetric Method)**

Objective: To determine the solubility of **sodium tert-butoxide** in a given solvent at a specific temperature.

#### Apparatus:



- Thermostatically controlled shaker bath or magnetic stirrer with a hotplate
- Analytical balance
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Glass vials with screw caps
- Oven

#### Procedure:

- Add a known volume of the desired solvent to a glass vial.
- Place the vial in the thermostatically controlled bath set to the desired temperature.
- Add an excess amount of sodium tert-butoxide powder to the solvent to create a saturated solution.
- Seal the vial and allow the mixture to equilibrate for a sufficient period (e.g., 24 hours) with continuous agitation.
- After equilibration, allow the undissolved solid to settle.
- Carefully withdraw a known volume of the supernatant using a pre-weighed, temperatureequilibrated syringe and filter it into a pre-weighed vial.
- Weigh the vial containing the filtered solution to determine the mass of the solution.
- Evaporate the solvent from the vial in an oven at a suitable temperature until a constant weight of the dissolved sodium tert-butoxide is obtained.
- The solubility is calculated as the mass of the dissolved solid per mass or volume of the solvent.

# Assessment of Hygroscopicity (Dynamic Vapor Sorption - DVS)



Objective: To quantify the moisture absorption characteristics of **sodium tert-butoxide** powder at different relative humidity levels.

#### Apparatus:

- Dynamic Vapor Sorption (DVS) analyzer
- Microbalance
- Controlled humidity and temperature chamber

#### Procedure:

- Place a known mass of the sodium tert-butoxide sample onto the microbalance in the DVS instrument.
- Dry the sample under a stream of dry nitrogen gas at a specified temperature until a stable weight is achieved. This is the initial dry mass.
- Expose the sample to a series of increasing relative humidity (RH) steps (e.g., from 0% to 90% RH in 10% increments) at a constant temperature.
- At each RH step, the instrument records the change in mass over time until equilibrium is reached (i.e., the rate of mass change is below a set threshold).
- After reaching the maximum RH, the process is reversed, and the sample is exposed to decreasing RH steps to study the desorption isotherm.
- The results are plotted as the percentage change in mass versus relative humidity, providing a moisture sorption isotherm.

# **Stability and Handling Considerations**

**Sodium tert-butoxide** is a highly reactive and sensitive compound. Its physical characteristics necessitate specific handling and storage procedures to maintain its integrity and ensure safety.

# Foundational & Exploratory

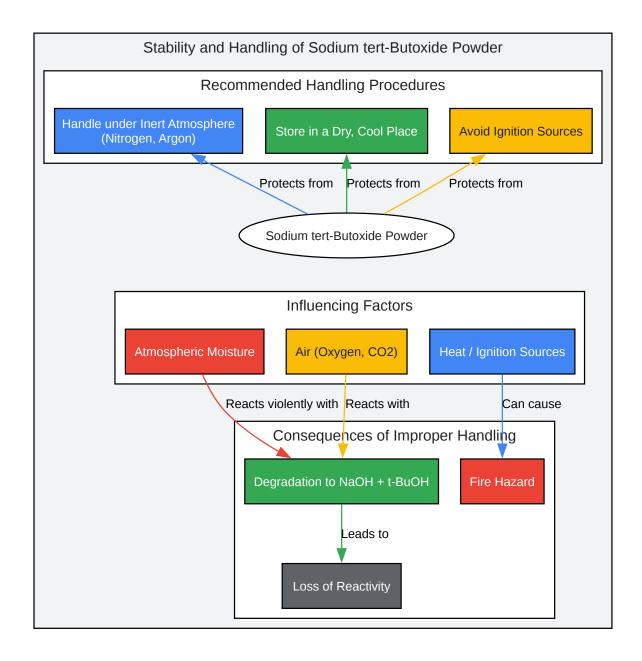




- Hygroscopicity and Reactivity with Water: The powder is highly hygroscopic and reacts
  violently with water.[4][5] Exposure to atmospheric moisture can lead to its degradation,
  forming sodium hydroxide and tert-butanol. This not only reduces its efficacy as a strong
  base but also introduces impurities into the reaction mixture. Therefore, it must be handled
  and stored under an inert atmosphere (e.g., nitrogen or argon).
- Air Sensitivity: It is also sensitive to air. Prolonged exposure can lead to decomposition.
- Flammability: **Sodium tert-butoxide** is a flammable solid with a low flash point.[5] It should be stored away from sources of ignition and handled in well-ventilated areas.

The following diagram illustrates the key factors influencing the stability and proper handling of **sodium tert-butoxide** powder.





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Caption: Factors influencing the stability and handling of **sodium tert-butoxide** powder.

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